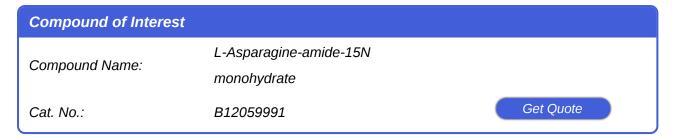


L-Asparagine-amide-15N monohydrate safety and handling guidelines

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An In-Depth Technical Guide to the Safety and Handling of **L-Asparagine-amide-15N Monohydrate**

This guide provides comprehensive safety and handling information for **L-Asparagine-amide-15N monohydrate**, tailored for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and product information sources.

Substance Identification and Properties

L-Asparagine-amide-15N monohydrate is a stable isotope-labeled version of the non-essential amino acid L-asparagine.[1] It is primarily used in research settings, such as biomolecular NMR and metabolomics, as a tracer or labeled standard to investigate the structure, dynamics, and binding of biological macromolecules.[1][2]

Table 1: Physical and Chemical Properties



Property	Value	Source(s)
Chemical Formula	C ₄ H ₈ N(¹⁵ N)O ₃ · H ₂ O	
Molecular Weight	151.13 g/mol	[3][4]
CAS Number	204451-47-8	[4]
Appearance	Solid	
Melting Point	233-235 °C (decomposes)	
Solubility	Soluble in water (50 mg/ml), heating may be required.	[5]
Storage Temperature	Room temperature, away from light and moisture.	
Isotopic Purity	≥98 atom % ¹⁵ N	[6]

Hazard Identification and Toxicology

Based on available safety data sheets for the unlabeled and labeled compound, L-Asparagine monohydrate is not classified as a hazardous substance or mixture.[7] However, it should be handled in accordance with good occupational hygiene and safety practices.[8]

Toxicological Summary:

- Acute Toxicity: No acute toxicity information is available for this specific product.[9] It is not
 expected to be acutely toxic.[10]
- Skin Corrosion/Irritation: Not classified as a skin irritant.[10]
- Eye Damage/Irritation: Not classified as an eye irritant.[10]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.



• Other: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Table 2: Toxicological Data

Test	Species	Route	Duration	Result	Source
Repeated Dose Toxicity	Rat	Oral	2,160 h	NOAEL: 1,650 mg/kg	*
Value is given					
in analogy to					
the unlabeled					
substance, L-					
asparagine.					

Safety and Handling Procedures Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure.

- Engineering Controls: Ensure the workstation has good ventilation.[8] Local and general ventilation should be used to control dust levels.[7]
- Eye/Face Protection: Wear safety glasses with side shields or goggles conforming to EN166 or OSHA's 29 CFR 1910.133 regulations.[11]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[11]
- Respiratory Protection: If dust is generated and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved particulate respirator (e.g., P1 or P2



filter).[10][11]

Handling

Adopt standard laboratory hygiene measures to ensure safe handling.

- Avoid contact with skin, eyes, and clothing.[11]
- Avoid the formation and inhalation of dust.[11]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[8][11]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[8]

Storage

Proper storage is necessary to maintain the compound's integrity.

- Store in a tightly closed container in a well-ventilated place.[8]
- Keep the container in a cool, dry location.[8]
- Store at room temperature, protected from light and moisture.[1]
- Incompatible Materials: Avoid strong oxidizing agents.[11]

Emergency ProceduresFirst-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[8]
- In Case of Skin Contact: Wash the affected area with plenty of soap and water.[8] Take off any contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[10] Remove contact lenses if present and easy to do. Continue rinsing.
- If Swallowed: Rinse mouth with water. Call a poison center or doctor if you feel unwell.[8] Do NOT induce vomiting.[7]



Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO2), dry powder, or foam.[8]
- Specific Hazards: The substance is combustible.[10] Toxic fumes, such as nitrogen oxides and carbon oxides, may be released in a fire.[8]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[8]

Accidental Release Measures

- Personal Precautions: For non-emergency personnel, avoid dust inhalation and evacuate the area. For emergency responders, use the personal protective equipment outlined in section 3.1.[8]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[7][10]
- Containment and Cleanup: Mechanically recover the product (sweep or vacuum up).[8] Avoid generating dust. Place the spilled material into a suitable, labeled container for disposal.[10] Ventilate the affected area after cleanup is complete.[7]

Experimental Protocols and Applications

L-Asparagine-amide-15N monohydrate serves as a valuable tool in biochemical and medical research. Its primary application is as an isotopic tracer to follow the metabolic fate of asparagine in various biological systems using mass spectrometry or NMR.

Example Protocol: Isotopic Tracing in Cell Lysates

The following methodology is adapted from a study investigating protein repair mechanisms, demonstrating a typical use-case for an amide-15N labeled amino acid.[12]

Objective: To determine if amide-15N from a donor molecule can be incorporated into a deamidated peptide in the presence of cell lysate.

Materials:



- Target protein or peptide (e.g., aged Human Serum Albumin HSA)
- Cell lysate (e.g., from HT29 cell line)
- S-adenosyl methionine (SAM)
- Adenosine triphosphate (ATP)
- L-Asparagine-amide-15N monohydrate (as the nitrogen donor)
- Phosphate-buffered saline (PBS)
- Nano-LC-MS/MS system

Methodology:

- Reaction Mixture Preparation: In a microcentrifuge tube, combine the following in PBS to the specified final concentrations:
 - Aged HSA: 1 mg/mL
 - HT29 cell lysate: 1 mg/mL
 - SAM: 100 μM
 - ATP: 100 μM
 - L-Asparagine-amide-15N monohydrate: 100 μM
- Incubation: Prepare replicate samples. Incubate one set at 37°C and a control set at 4°C for 4 hours.[12]
- Sample Preparation for MS: Following incubation, subject the samples to standard proteomics preparation steps, including reduction, alkylation, and tryptic digestion, to generate peptides for analysis.
- LC-MS/MS Analysis: Analyze the digested samples using a nano-LC system coupled to a high-resolution mass spectrometer (e.g., Orbitrap).[12]

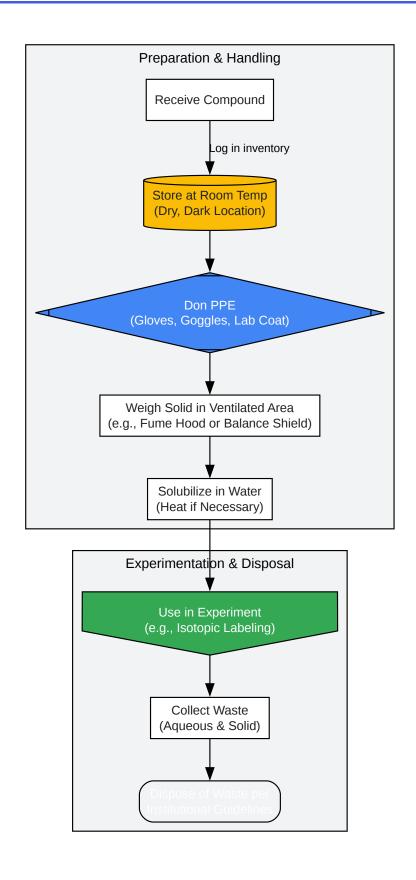


Data Analysis: Monitor the mass of the target peptide that is known to undergo deamidation.
 A mass shift corresponding to the incorporation of a ¹⁵N atom in the repaired asparagine residue (a mass increase of approximately 1 Da compared to the native peptide) in the 37°C sample relative to the 4°C control would provide evidence of the enzymatic repair activity.[12]

Visualized Workflows and Relationships Standard Handling Workflow

The following diagram illustrates a standard workflow for handling **L-Asparagine-amide-15N monohydrate** in a laboratory setting.





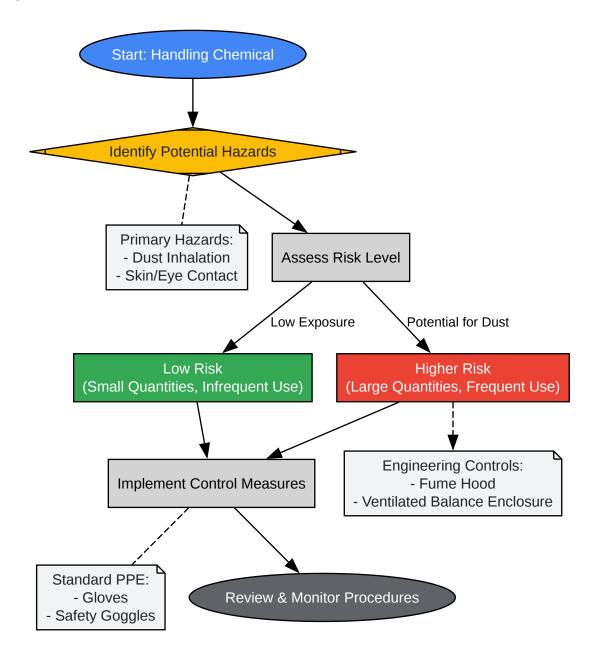
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Caption: Standard laboratory workflow for **L-Asparagine-amide-15N monohydrate**.



Risk Assessment and Mitigation

This diagram outlines the logical steps for assessing and mitigating risks associated with handling this chemical.



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Caption: Logical flow for risk assessment and mitigation.



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